

# Ethyl Acetimidate: A Versatile Reagent in Modern Organic Synthesis

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## Compound of Interest

Compound Name: Ethyl acetimidate

Cat. No.: B086521

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Ethyl acetimidate**, and its more commonly handled hydrochloride salt, serves as a valuable and versatile reagent in organic synthesis. Its utility stems from the reactive imidate functionality, which acts as a powerful electrophile, enabling the construction of a variety of nitrogen-containing compounds. This guide provides a comprehensive overview of **ethyl acetimidate**'s properties, synthesis, and key applications, complete with experimental protocols, quantitative data, and mechanistic diagrams to support its use in research and development.

## Properties and Handling

**Ethyl acetimidate** is typically encountered as its hydrochloride salt, a white to light yellow crystalline solid that is more stable and easier to handle than the free base, which is a colorless to pale yellow liquid.<sup>[1][2]</sup> The hydrochloride salt is soluble in water and alcohols.<sup>[1][3]</sup>

Table 1: Physicochemical Properties of **Ethyl Acetimidate** Hydrochloride<sup>[1][3][4]</sup>

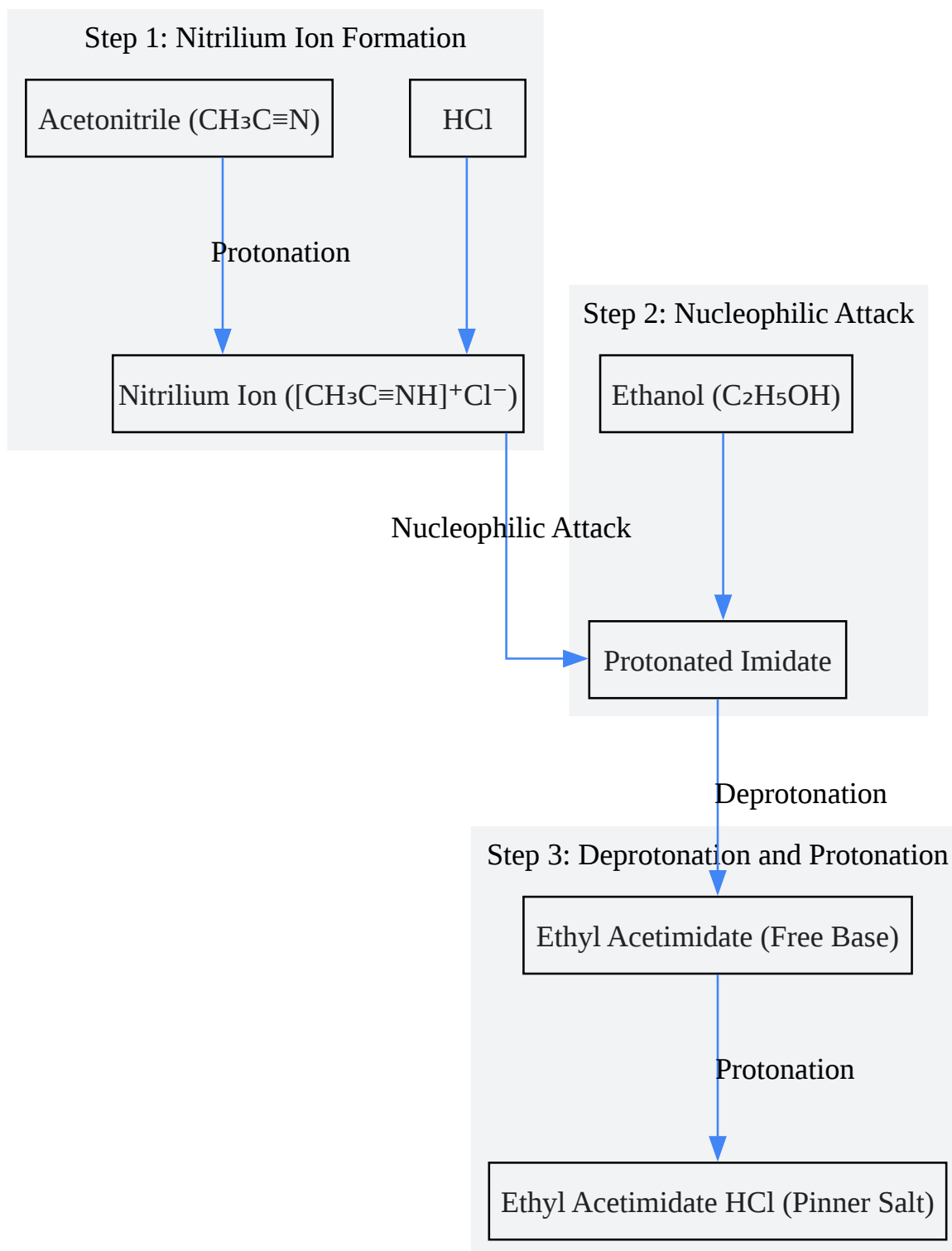
Property	Value
CAS Number	2208-07-3
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClNO
Molecular Weight	123.58 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	112-114 °C
Solubility	Soluble in water (50 mg/mL), ethanol

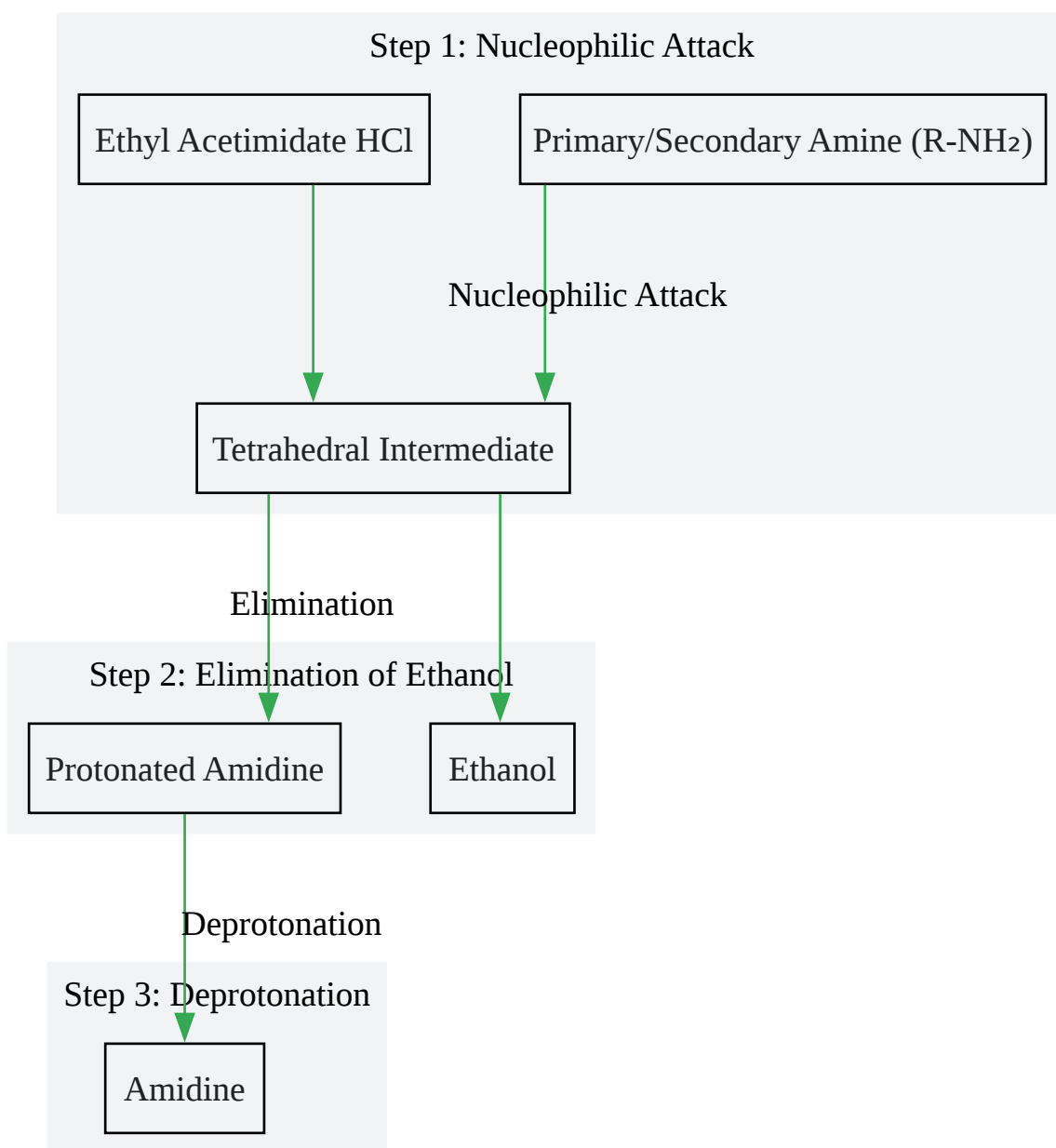
## Synthesis of Ethyl Acetimidate Hydrochloride

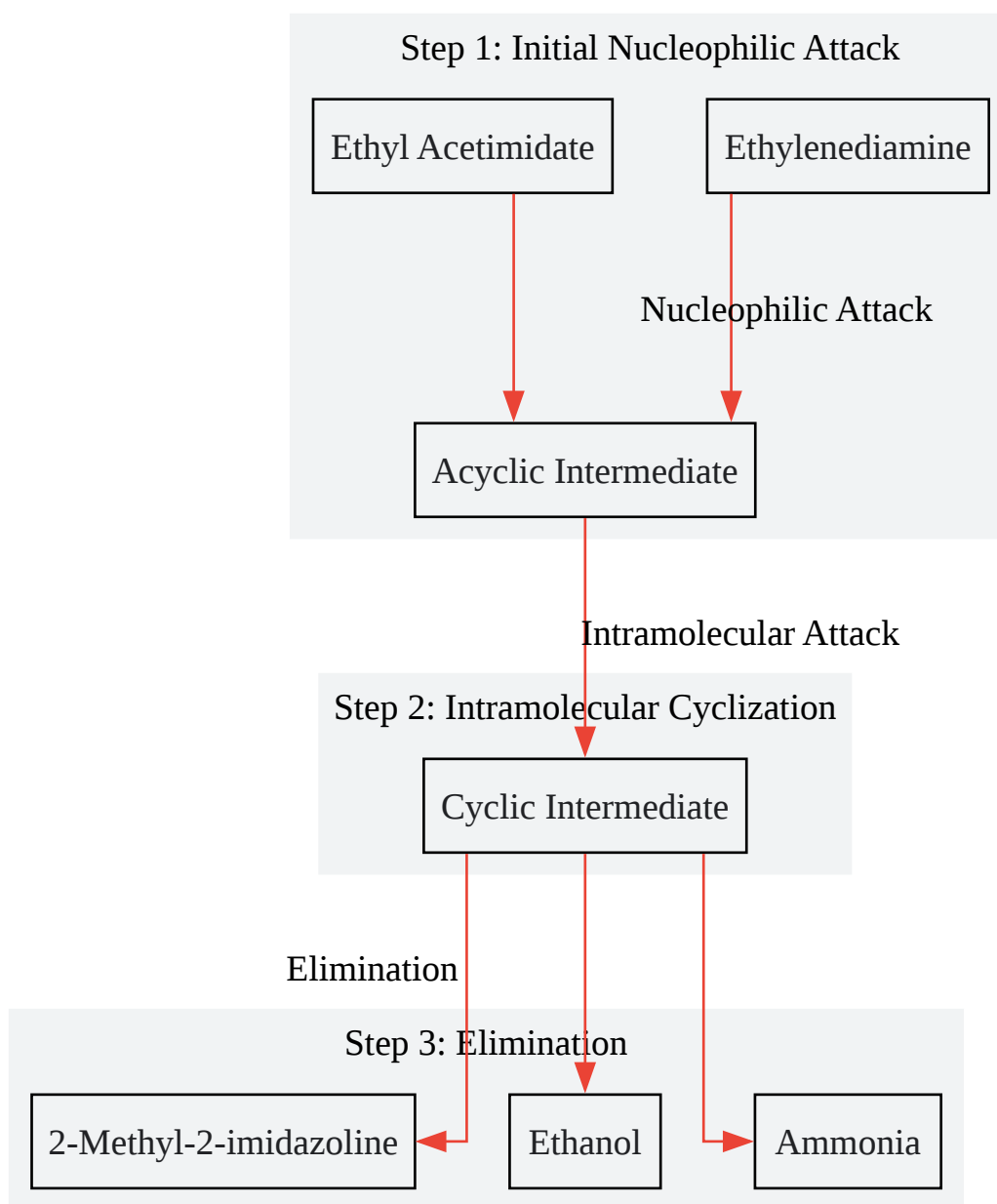
The most common method for the preparation of **ethyl acetimidate** hydrochloride is the Pinner reaction, which involves the acid-catalyzed reaction of a nitrile with an alcohol.[\[5\]](#)[\[6\]](#)

### Pinner Reaction Mechanism

The Pinner reaction begins with the protonation of the nitrile by a strong acid, typically anhydrous hydrogen chloride, to form a highly electrophilic nitrilium ion. The alcohol then acts as a nucleophile, attacking the nitrilium ion to form a protonated imidate. Subsequent deprotonation yields the imidate, which is then protonated to form the stable Pinner salt (alkyl imidate hydrochloride).[\[7\]](#)[\[8\]](#)







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